

Unraveling GenX: A Technical Guide to Its Solubility and Partitioning in the Environment

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Compound of Interest

Compound Name: *Perfluoro(2-methyl-3-oxahexanoic) acid*

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A comprehensive technical guide detailing the solubility and partitioning behavior of GenX, a prominent member of the per- and polyfluoroalkyl substances (PFAS) family, has been compiled for researchers, scientists, and drug development professionals. This document provides a thorough examination of GenX's interaction with various environmental matrices, offering critical data and standardized experimental protocols to aid in risk assessment and management.

GenX, the trade name for ammonium 2,3,3,3-tetrafluoro-2-(heptafluoropropoxy)-propanoate, has been widely used as a replacement for perfluorooctanoic acid (PFOA) in the manufacturing of fluoropolymers. Its detection in environmental samples has raised concerns about its fate and transport. This guide synthesizes available scientific data on its solubility and partitioning coefficients, which are fundamental parameters for predicting its environmental distribution and potential for bioaccumulation.

Quantitative Data on GenX's Environmental Behavior

The following tables summarize the key quantitative parameters governing the partitioning of GenX in the environment.

Parameter	Value	Temperature (°C)	Method	Reference(s)
Water Solubility	> 751 g/L	20	Experimental	[1]
> 739 g/L	Not Specified	Experimental	[1]	

Table 1: Water Solubility of GenX

Parameter	Value (Unit)	Method	Comments	Reference(s)
Log Kow	≈ 3.2	Predicted	Due to its surfactant properties, experimental determination is challenging.	[2]
Log Koc	1.08 - 1.1 (L/kg)	Experimental (HPLC)	Measured in soil and sludge.	[3]
Sediment-Water Partitioning Coefficient (Kd)	Not available	-	Kd is site-specific and depends on sediment properties like organic carbon content and pH.	[4][5]
Bioconcentration Factor (BCF)	< 30 (log BCF < 1.5)	Experimental (Medaka fish)	At 0.02 mg/L exposure.	[6]
< 3 (log BCF < 0.5)	Experimental (Medaka fish)	At 0.2 mg/L exposure.	[6]	
2.85 (steady-state)	Experimental (Hyalomma azteca)	-		
7.25 (kinetic)	Experimental (Hyalomma azteca)	-		
Bioaccumulation Factor (BAF)	< 10	Field Measurement	Based on low concentrations found in fish tissues.	[6]

Table 2: Partitioning and Bioaccumulation Parameters of GenX

Experimental Protocols

Accurate determination of solubility and partitioning coefficients is crucial for environmental risk assessment. The following are summaries of standardized protocols from the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Water Solubility (OECD Guideline 105)

This guideline describes two primary methods for determining the water solubility of a substance: the Column Elution Method and the Flask Method.

- **Column Elution Method:** Suitable for substances with low solubility. A column is packed with an inert support material coated with the test substance. Water is passed through the column, and the concentration of the substance in the eluate is measured until a plateau is reached, representing the water solubility.
- **Flask Method:** Appropriate for substances with higher solubility. A supersaturated solution of the substance in water is prepared and allowed to equilibrate at a constant temperature. The concentration of the substance in the aqueous phase is then determined after separation of the undissolved material.

Octanol-Water Partitioning Coefficient (OECD Guideline 107 & 123)

The n-octanol/water partition coefficient (K_{ow}) is a measure of a chemical's lipophilicity.

- **Shake Flask Method (OECD 107):** A solution of the test substance in either n-octanol or water is placed in a vessel with the other solvent. The mixture is shaken to facilitate partitioning. After the phases have separated, the concentration of the substance in both the n-octanol and water phases is measured to calculate the K_{ow} . This method is generally suitable for log K_{ow} values between -2 and 4.
- **Slow-Stirring Method (OECD 123):** This method is preferred for highly hydrophobic substances to avoid the formation of micro-droplets that can interfere with accurate measurements. The two phases are gently stirred over a prolonged period to reach equilibrium before the concentrations are determined.

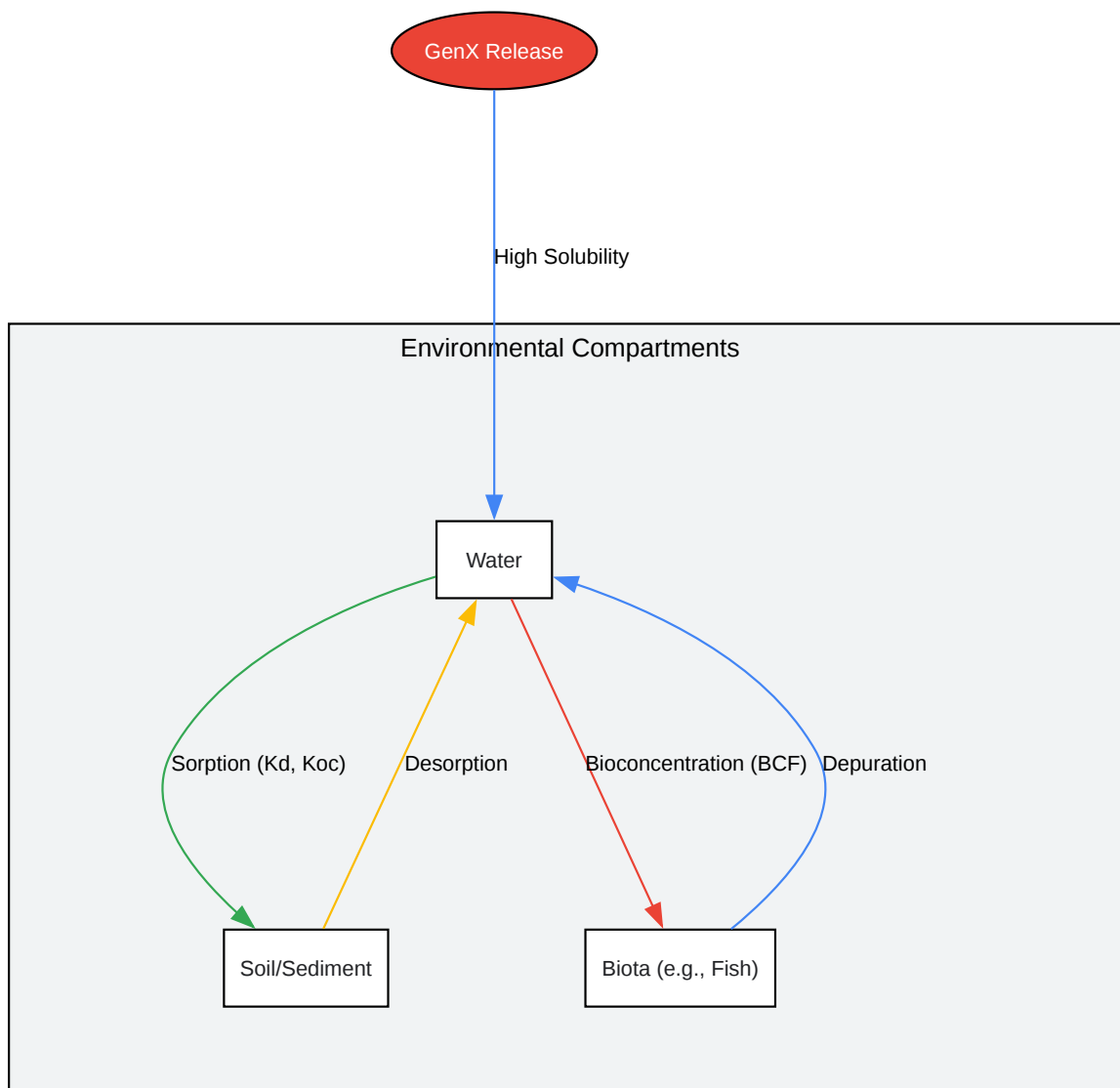
Soil/Sediment Adsorption-Desorption (OECD Guideline 106)

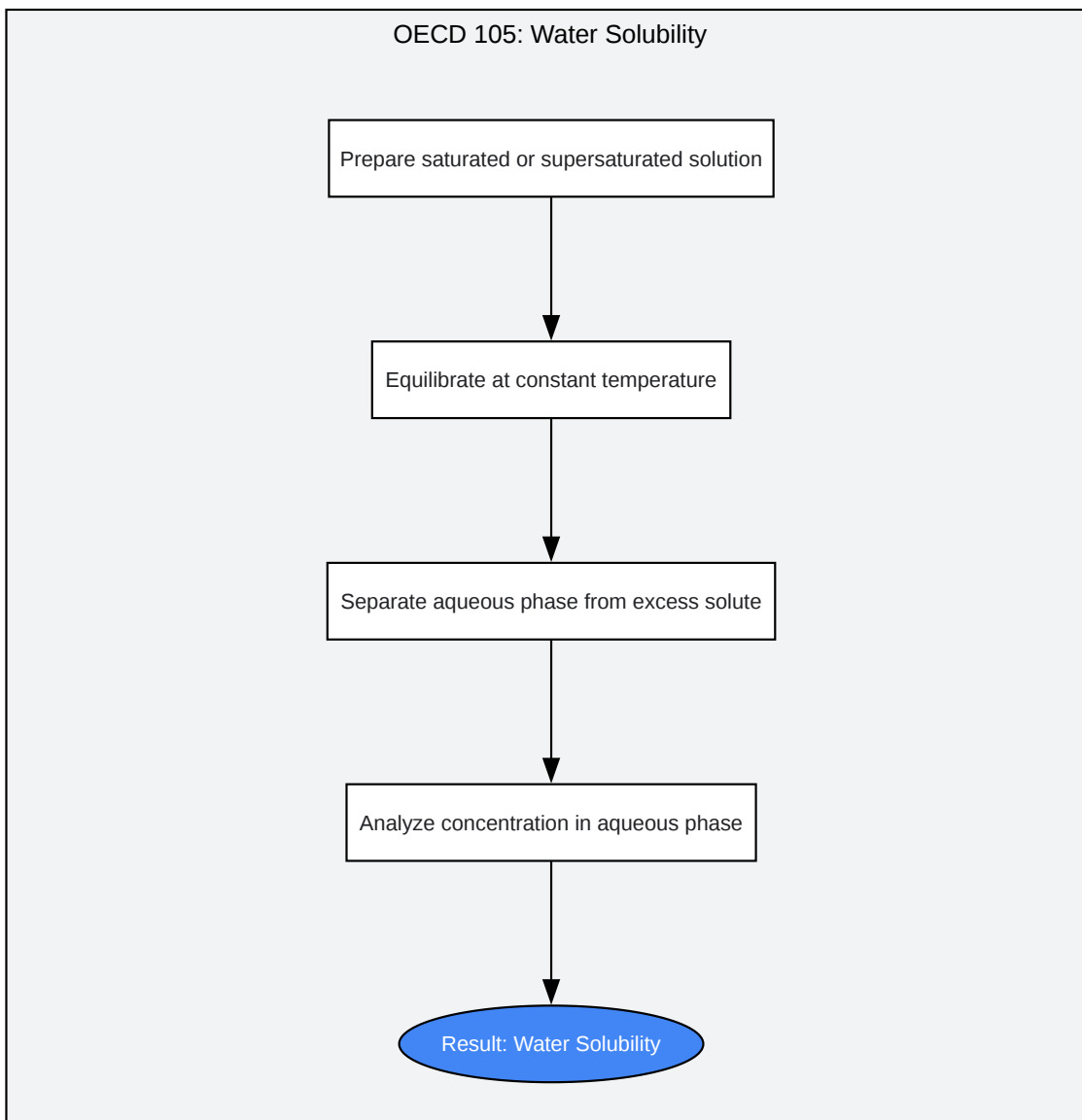
This guideline, often referred to as the Batch Equilibrium Method, is used to determine the soil-water partitioning coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}).

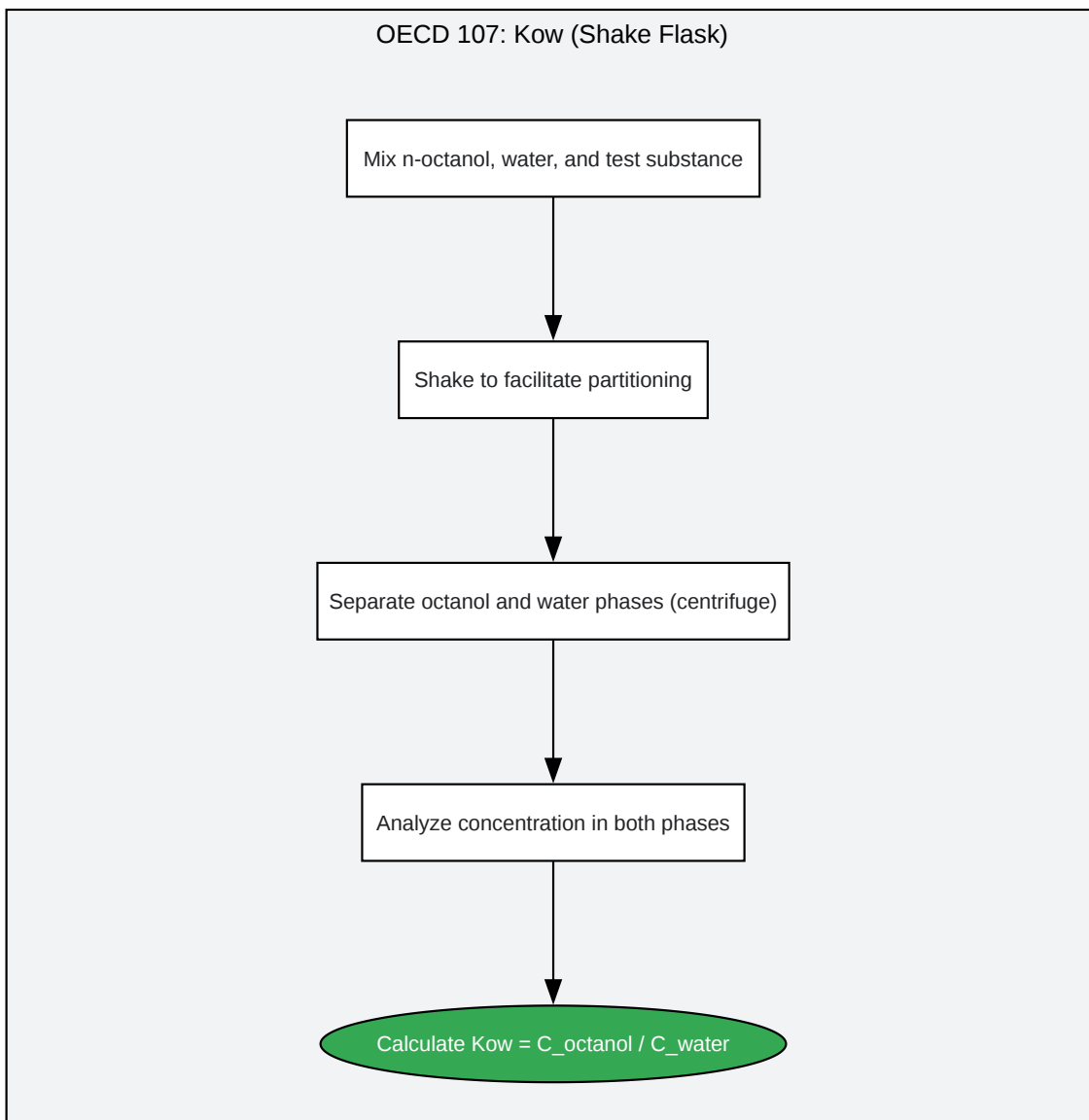
- Procedure: A known mass of soil or sediment is equilibrated with a solution of the test substance of known concentration. The mixture is agitated for a defined period to reach equilibrium. After separation of the solid and liquid phases by centrifugation, the concentration of the substance remaining in the aqueous phase is measured. The amount of substance adsorbed to the solid phase is calculated by difference. Desorption can be measured by replacing the supernatant with a fresh solution and re-equilibrating.

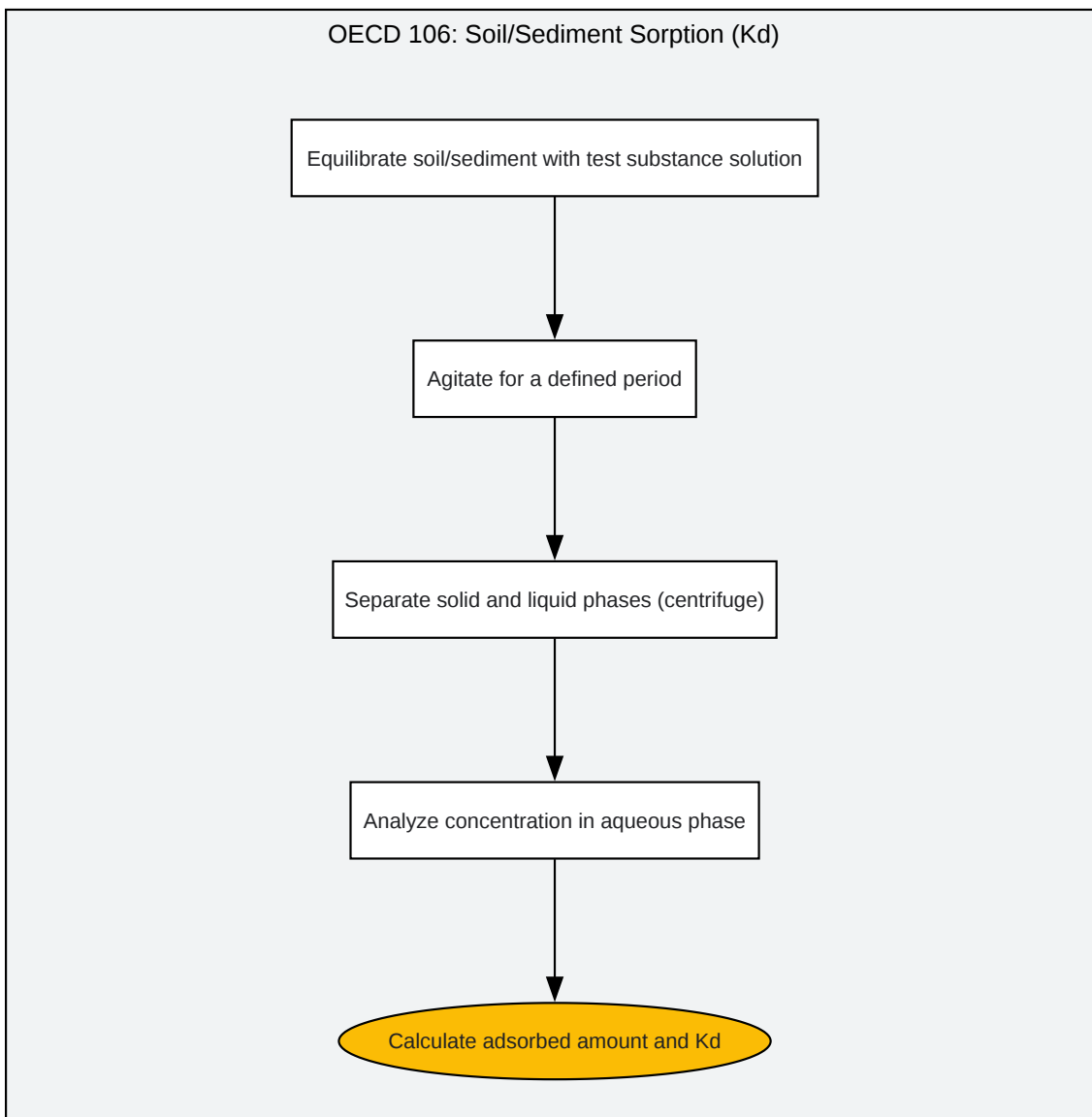
Visualizing Environmental Partitioning and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key processes and methodologies described in this guide.









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